

A Comprehensive Technical Guide to CGP-53153: A Potent 5 α -Reductase Inhibitor

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Compound of Interest

Compound Name: CGP-53153

Cat. No.: B1663196

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, biological activity, and experimental protocols associated with **CGP-53153**, a steroidal inhibitor of 5 α -reductase. The information is intended for use by professionals in the fields of biomedical research and pharmaceutical development.

Chemical Structure and Properties

CGP-53153 is a synthetic steroid derivative with a complex heterocyclic structure. Its systematic IUPAC name is (4aR,4bS,6aS,7S,9aS,9bS)-N-(2-cyanopropan-2-yl)-4a,6a-dimethyl-2-oxo-2,4a,4b,5,6,6a,7,8,9,9a,9b,10-dodecahydro-1H-indeno[5,4-f]quinoline-7-carboxamide.

Chemical Identifiers:

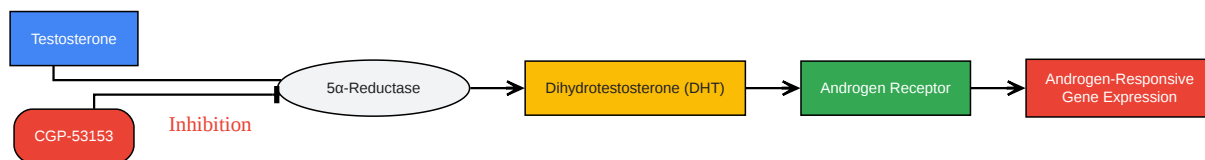
Identifier	Value
CAS Number	149281-19-6
Molecular Formula	C23H33N3O2
Molecular Weight	383.53 g/mol
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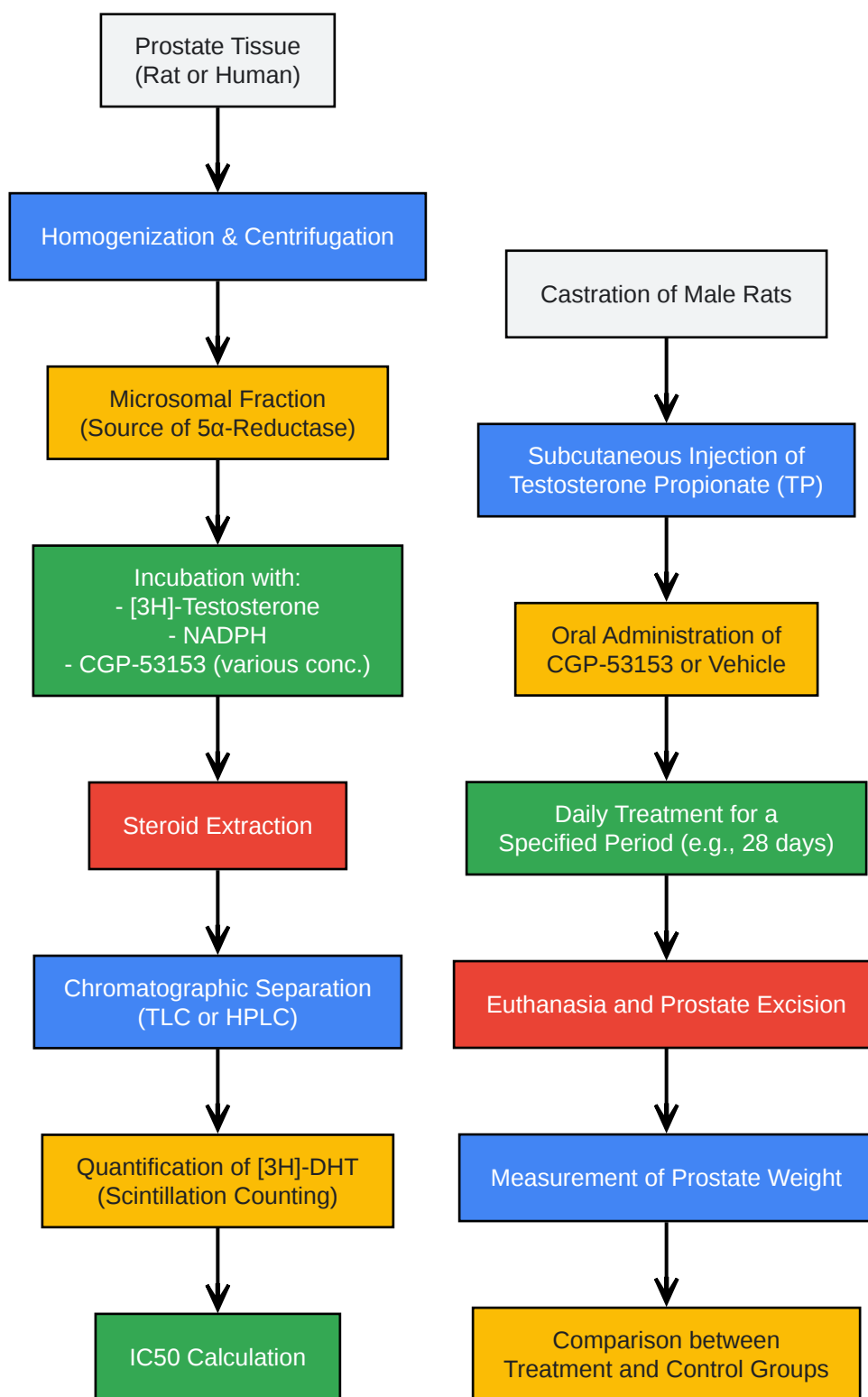
Mechanism of Action and Biological Activity

CGP-53153 is a competitive inhibitor of 5 α -reductase, the enzyme responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT).^[1] By blocking this key step in androgen metabolism, **CGP-53153** effectively reduces DHT levels in target tissues.

Signaling Pathway

The primary signaling pathway affected by **CGP-53153** is the androgen signaling cascade. The conversion of testosterone to DHT is a critical amplification step in this pathway in many androgen-responsive tissues, including the prostate gland.





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References

- 1. medchemexpress.com [medchemexpress.com]
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